

Safe Disposal of Isopulegyl Acetate in a Laboratory Setting

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Compound of Interest

Compound Name: *Isopulegyl acetate*

Cat. No.: *B1595335*

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Proper disposal of **Isopulegyl Acetate** is critical to ensure laboratory safety and environmental protection. This guide provides detailed procedures for researchers, scientists, and drug development professionals to handle and dispose of this compound responsibly. While **Isopulegyl Acetate** is reported by the vast majority of suppliers as not meeting GHS hazard criteria, it is also listed as a combustible liquid, warranting careful handling and disposal as hazardous waste.^{[1][2]}

Physical and Chemical Properties

A summary of the key quantitative data for **Isopulegyl Acetate** is presented below for easy reference.

Property	Value
Molecular Formula	C ₁₂ H ₂₀ O ₂
Molecular Weight	196.29 g/mol
Appearance	Clear, colorless liquid
Boiling Point	104-105 °C @ 10 mm Hg
Flash Point	186.0 °F (85.6 °C) [Closed Cup]
Density	0.925 g/mL at 25 °C
Water Solubility	8.307 mg/L @ 25 °C (estimated)

(Source: PubChem, LookChem, The Good Scents Company)[1][3][4]

Disposal Protocol

The following step-by-step protocol outlines the recommended procedure for the disposal of **Isopulegyl Acetate**.

1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.

2. Spill Management:

- In case of a spill, immediately eliminate all ignition sources from the area.[2]
- Absorb the spill using an inert absorbent material such as dry clay, sand, or diatomaceous earth.[2]
- Do not use combustible materials like paper towels to absorb the spill.
- Once absorbed, collect the material using non-sparking tools and place it into a designated, labeled hazardous waste container.[2]

3. Waste Collection:

- Collect all waste containing **Isopulegyl Acetate**, including contaminated absorbent materials and any unused product, in a clearly labeled, sealed container.
- The container must be marked as "Hazardous Waste" and should specify the contents (**Isopulegyl Acetate**).

4. Storage:

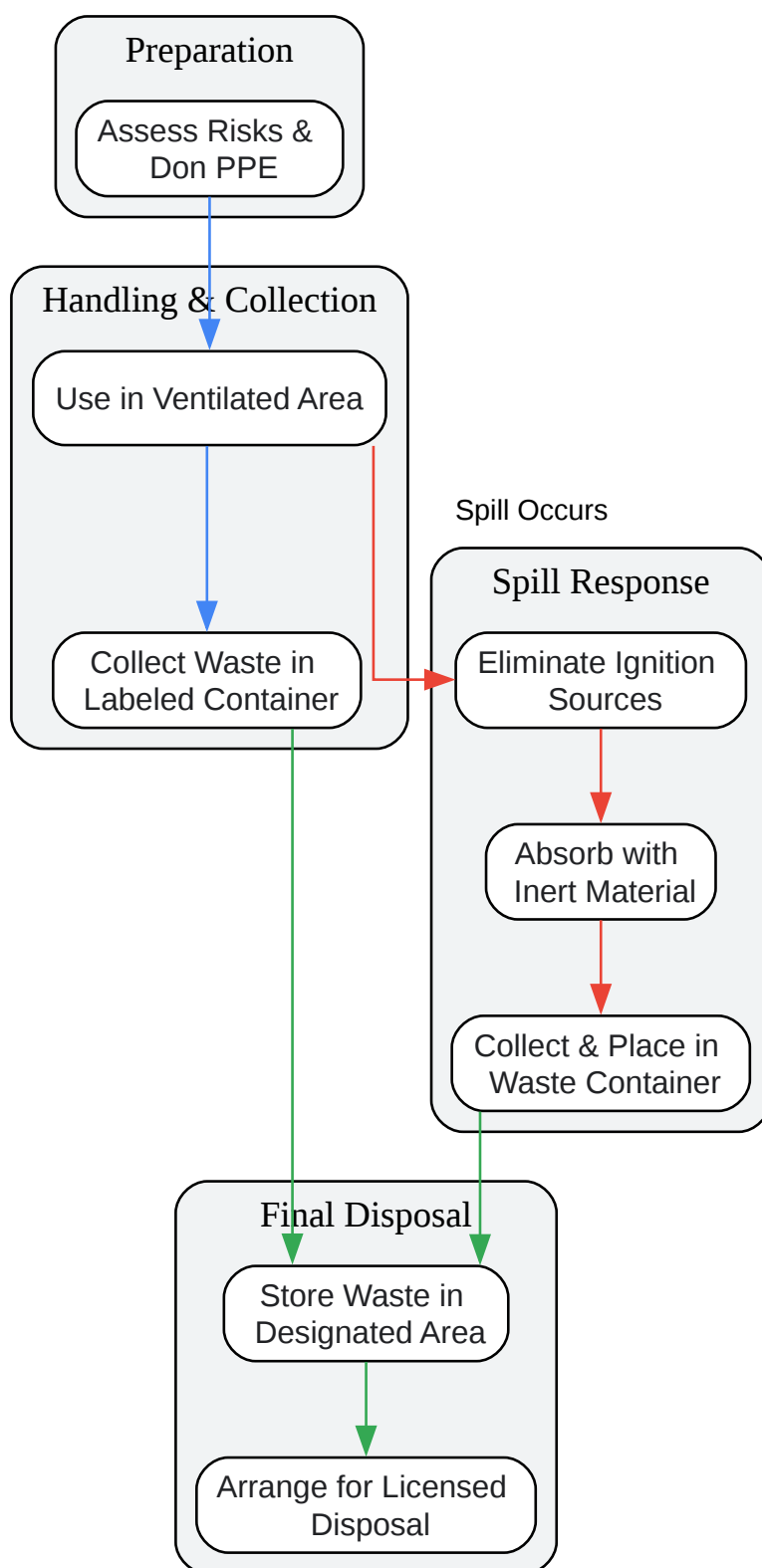
- Store the hazardous waste container in a well-ventilated, designated area away from heat, sparks, open flames, and other ignition sources.[2]

5. Final Disposal:

- Dispose of the hazardous waste container through your institution's licensed hazardous waste disposal service.
- Adhere to all local, regional, national, and international regulations for hazardous waste disposal.^[2]
- Never pour **Isopulegyl Acetate** down the drain or dispose of it with regular laboratory trash.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Isopulegyl Acetate**.



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